

Anti-Inflammatory Profile and Experimental Data of Roxatidine

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Compound Focus: Roxatidine

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The table below summarizes the anti-inflammatory effects of **roxatidine** observed in various experimental models.

Experimental Model	Target/Pathway	Key Observed Effects	Dosage/Concentration (In Vitro/In Vivo)	Citation
LPS-induced RAW 264.7 Macrophages	NF-κB, p38 MAPK	↓ PGE ₂ , NO, histamine; ↓ COX-2, iNOS, HDC; ↓ VEGF-1, TNF-α, IL-6, IL-1β [1]	In vitro [1]	
PMACI-stimulated HMC-1 Mast Cells	NF-κB, p38 MAPK/MKK3/6, caspase-1	↓ TNF-α, IL-6, IL-1β production and mRNA; suppressed NF-κB nuclear translocation, IκB-α phosphorylation, caspase-1 activation [2]	In vitro (6.25 to 100 μM; non-cytotoxic) [2]	

Experimental Model	Target/Pathway	Key Observed Effects	Dosage/Concentration (In Vitro/In Vivo)	Citation
Dfb-induced Atopic Dermatitis (AD) Mouse Model	NF-κB, AhR, SIRT1	↓ clinical severity, IgE, histamine; ↓ inflammatory cytokines; ↑ filaggrin expression; protected skin barrier [3]	In vivo (10 and 20 mg/kg, oral) [3]	
Silicone Implant-Induced Fibrosis Model	NF-κB, p38 MAPK	↓ pro-inflammatory cytokines (IL-1β, IL-6, TNF-α); ↓ fibroblast proliferation; inhibited capsular contracture [4]	In vitro (25 μM); In vivo (mouse model) [4]	
Compound 48/80-induced Anaphylaxis & CHS Models	NF-κB, p38 MAPK	↓ allergic inflammation and cytokine production; suppressed mast cell-mediated inflammation and dendritic cell migration [2]	In vivo (mouse model) [2]	

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a detailed methodology for key experiments.

• Cell Culture and Stimulation

- **Macrophages (RAW 264.7):** Culture in recommended medium (e.g., DMEM with 10% FBS). Pre-treat cells with **roxatidine** (e.g., 1 hour) before inducing inflammation with LPS (e.g., 100 ng/ml to 1 μg/ml) [1].
- **Mast Cells (HMC-1):** Culture in appropriate medium. Pre-treat with **roxatidine** before stimulation with PMACI (Phorbol 12-myristate 13-acetate and Calcium Ionophore) to trigger allergic inflammation [2].

- **Fibroblasts (L929) and Co-culture:** To model fibrosis, culture fibroblasts with conditioned media from implant-material-stimulated macrophages that were pre-treated with or without **roxatidine** [4].
- **In Vivo Animal Models**
 - **Atopic Dermatitis (AD) Model:** Use NC/Nga mice. Induce AD-like lesions by topical application of *Dermatophagoides farinae* body (Dfb) ointment twice weekly for 8 weeks. Administer **roxatidine** orally (10-20 mg/kg) daily during the last 4 weeks [3].
 - **Capsular Contracture/Fibrosis Model:** Plant silicone implant material subcutaneously in mice. Administer **roxatidine** mixed with drinking water [4].
 - **Anaphylaxis Model:** Inject mice with compound 48/80. Administer **roxatidine** prior to or concurrently with the challenge to assess protection against systemic anaphylaxis [2].
- **Key Readouts and Analytical Methods**
 - **Cytokine Measurement:** Quantify levels of TNF- α , IL-6, and IL-1 β in serum, skin homogenates, or cell culture supernatants using ELISA kits [3] [4] [2].
 - **Protein Expression Analysis:** Use Western blotting to analyze the expression and phosphorylation status of key signaling proteins (e.g., I κ B α , p65, p38, MK2) and skin barrier proteins (e.g., filaggrin) [3] [2] [1].
 - **Gene Expression Analysis:** Perform quantitative RT-PCR (qRT-PCR) to measure mRNA levels of pro-inflammatory cytokines and other targets [4] [2].
 - **Histological Examination:** Stain skin or fibrotic capsule tissue sections (e.g., with H&E) to evaluate inflammatory cell infiltration, mast cell numbers, and skin/fibrosis morphology [3] [2].

Molecular Mechanisms of Action

Roxatidine's anti-inflammatory effects are primarily mediated by inhibiting the NF- κ B and p38 MAPK signaling pathways, as illustrated below.

The diagram shows that **roxatidine** exerts its effects by targeting two key pro-inflammatory pathways:

- **NF- κ B Pathway:** **Roxatidine** inhibits the activation of IKK, preventing the phosphorylation and degradation of I κ B. This sequesters NF- κ B in the cytoplasm, blocking its translocation to the nucleus and the subsequent transcription of genes for TNF- α , IL-6, and IL-1 β [2] [1].
- **p38 MAPK Pathway:** **Roxatidine** also inhibits the phosphorylation of p38 MAPK and its upstream activators (MKK3/6), dampening this complementary pathway that enhances the production of inflammatory cytokines [2] [1].

Key Insights for Drug Development

- **Dual-Action Therapeutic:** **Roxatidine** offers a unique profile as both an H2-receptor antagonist and an anti-inflammatory agent, which could be beneficial for treating inflammation intertwined with conditions like stress-induced ulcers [5].
- **Beyond Traditional NSAIDs:** Its mechanism is distinct from COX-inhibiting NSAIDs [6] [7], suggesting potential for different efficacy and safety profiles. It may be a candidate for patients who cannot tolerate traditional NSAIDs.
- **Promising Indications:** Strong preclinical data supports further investigation into specific conditions like **allergic inflammation** [2], **atopic dermatitis** [3], and the **prevention of fibrosis** around medical implants [4].
- **Translation to Clinic:** A critical step is determining whether the effective concentrations used in these *in vitro* studies (e.g., 25-100 μ M) [4] [2] are achievable and safe in human plasma.

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References

1. Roxatidine Suppresses Inflammatory Responses via ... [pubmed.ncbi.nlm.nih.gov]
2. Roxatidine attenuates mast cell-mediated allergic ... [nature.com]
3. New Potential of Roxatidine Acetate Hydrochloride on ... [pmc.ncbi.nlm.nih.gov]
4. Roxatidine inhibits fibrosis by inhibiting NF- κ B and MAPK ... [pmc.ncbi.nlm.nih.gov]
5. Roxatidine | Histamine H2 antagonist, antiulcer, anti- ... [focusbiomolecules.com]
6. Choosing a nonsteroidal anti-inflammatory drug for pain [pmc.ncbi.nlm.nih.gov]
7. Choosing a nonsteroidal anti-inflammatory drug for pain [australianprescriber.tg.org.au]

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